

Application Notes and Protocols for Preparing BI-4464 Stock Solution in DMSO

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Compound of Interest

Compound Name: BI-4464

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **BI-4464**, a selective, ATP-competitive inhibitor of Protein Tyrosine Kinase 2 (PTK2/FAK)[1][2]. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Physicochemical and Storage Data

Proper handling and storage of **BI-4464** are essential for maintaining its stability and activity. The following table summarizes key quantitative data for **BI-4464**.

Parameter	Value	Source(s)
Molecular Weight	555.55 g/mol	[2][3]
CAS Number	1227948-02-8	[2][4]
Solubility in DMSO	≥ 16.67 mg/mL (≥ 30.01 mM) [1][3][5]. Some suppliers report solubility up to 25 mg/mL (45.0 mM)[2].	[1][2][3][5]
Storage of Solid Powder	Store at 4°C sealed from moisture[1][3] or long-term at -20°C for up to 3 years[2].	[1][2][3]
Stock Solution Storage	Aliquot and store at -80°C for up to 6 months[1][3][6] or at -20°C for up to 1 month[1][2][3][6]. Avoid repeated freeze-thaw cycles[2].	[1][2][3][6]

Note: The solubility of **BI-4464** can be significantly impacted by moisture absorbed by DMSO. It is highly recommended to use a new, unopened bottle or anhydrous, high-purity DMSO for stock solution preparation[1][2][3][5].

Experimental Protocol: Preparation of a 10 mM BI-4464 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BI-4464** in DMSO.

Materials

- **BI-4464** powder (CAS: 1227948-02-8)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes (e.g., polypropylene)
- Vortex mixer

- Calibrated pipettes and sterile tips
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- **BI-4464** is a potent bioactive compound. Handle with care in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin contact and inhalation.
- Consult the Safety Data Sheet (SDS) for **BI-4464** before use.

Stock Solution Preparation Procedure

- **Equilibrate Reagents:** Allow the vial containing **BI-4464** powder to equilibrate to room temperature for 15-20 minutes before opening. This prevents condensation of moisture inside the vial, which can affect the compound's stability and solubility.
- **Weigh BI-4464:** Accurately weigh the desired amount of **BI-4464** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.56 mg of **BI-4464**.
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 555.55 \text{ g/mol} \times 1000 \text{ mg/g} = 5.555 \text{ mg} (\approx 5.56 \text{ mg})$
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the **BI-4464** powder. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly for several minutes until the solution is clear and no particulates are visible. If necessary, gentle warming (to 37°C) or brief sonication can aid dissolution[1][3][5].

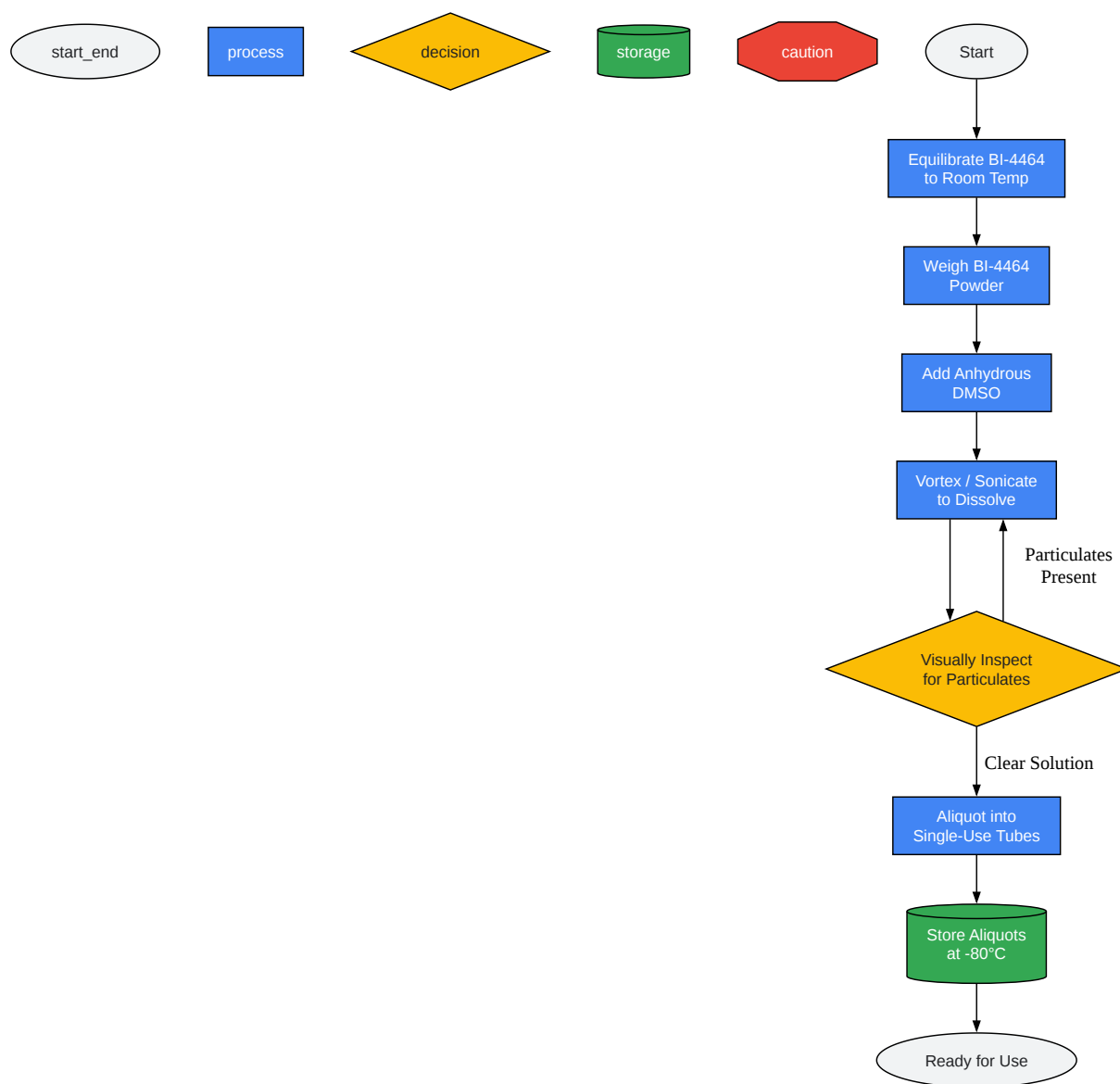
- Aliquot for Storage: To prevent degradation from repeated freeze-thaw cycles, immediately aliquot the stock solution into smaller, single-use volumes in sterile, low-binding microcentrifuge tubes[2]. The volume of each aliquot should be sufficient for a single experiment.
- Store Properly: Store the labeled aliquots at -80°C for long-term storage (up to 6 months)[1][3][6].

Preparation of Working Solutions

- On the day of the experiment, remove one aliquot of the **BI-4464** stock solution from the -80°C freezer.
- Thaw it completely at room temperature and centrifuge the tube briefly to collect the contents at the bottom.
- Perform serial dilutions of the stock solution into the appropriate pre-warmed cell culture medium or assay buffer to achieve the final desired experimental concentrations.
- Important: Use working solutions immediately after preparation. Do not store aqueous working solutions for extended periods.

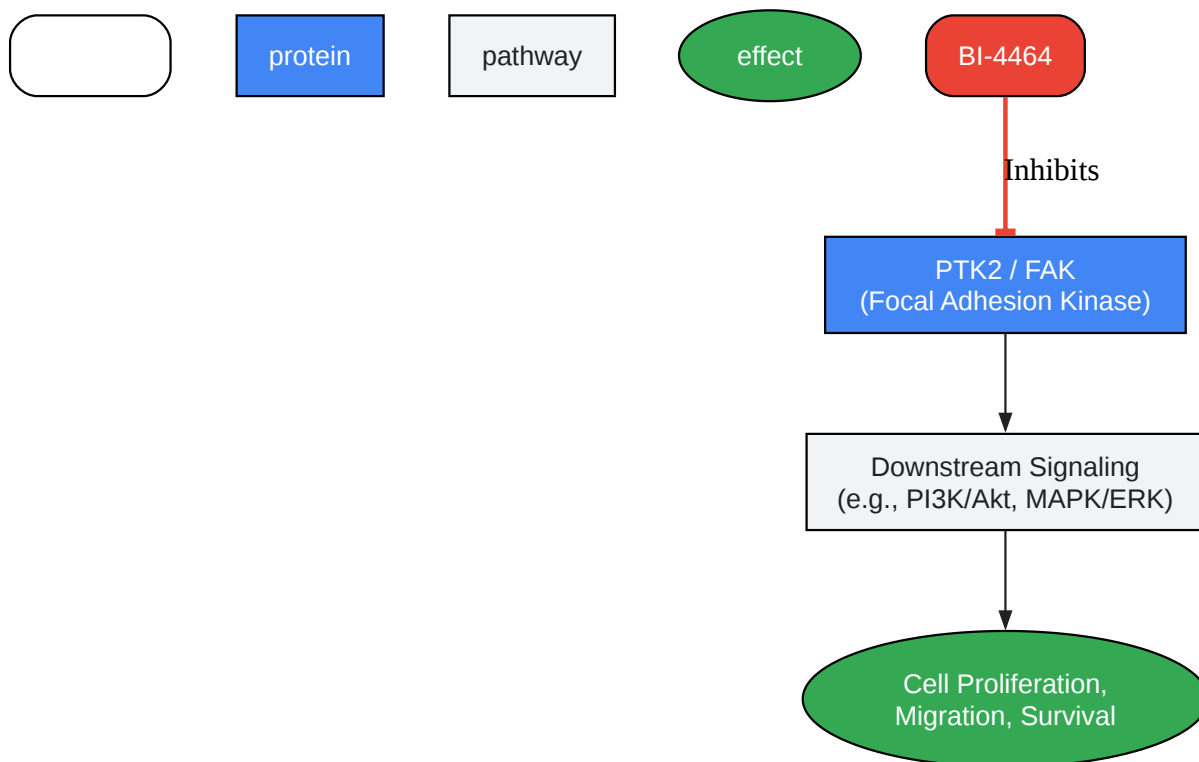
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **BI-4464** stock solution and its mechanism of action.



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Caption: Workflow for **BI-4464** Stock Solution Preparation.



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Caption: **BI-4464** inhibits the PTK2/FAK signaling pathway.

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